

Application Notes and Protocols: Utilizing De-guanidine Peramivir in Influenza A Virus Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: De-guanidine Peramivir

Cat. No.: B15290252

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Peramivir is a potent neuraminidase inhibitor effective against influenza A and B viruses.[1][2] Its design includes a guanidinyll group, which is understood to play a role in its binding to the neuraminidase enzyme.[1] However, research has shown that a de-guanidinyllated analogue of Peramivir remains a potent inhibitor of influenza neuraminidase, being only about one order of magnitude less potent in in-vitro assays.[1][3] This finding suggests that the guanidine group may not be as critical for potency as initially thought and that its removal could potentially improve pharmacokinetic properties, such as oral bioavailability.[1]

These application notes provide a comprehensive guide for researchers interested in studying "De-guanidine Peramivir" and its effects on influenza A virus. This document includes comparative data, detailed experimental protocols, and visualizations of relevant biological pathways and workflows.

Data Presentation

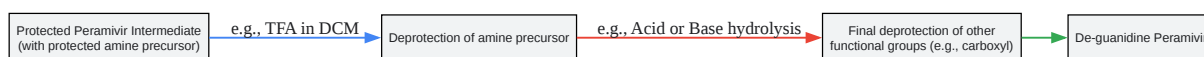
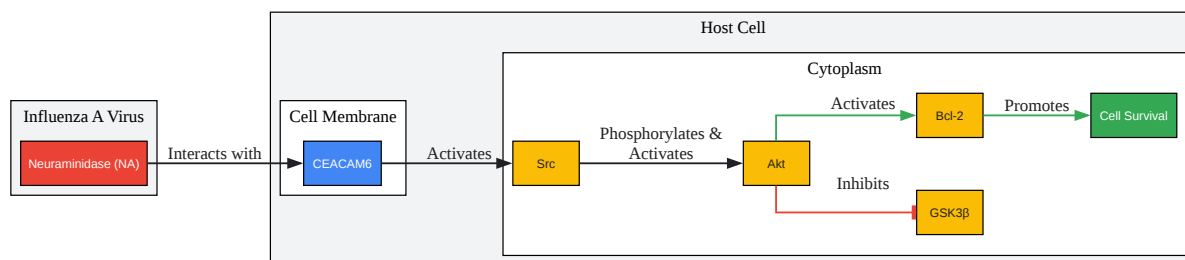
Table 1: Comparative in vitro Efficacy of Peramivir and De-guanidine Peramivir against Influenza A Virus Neuraminidase

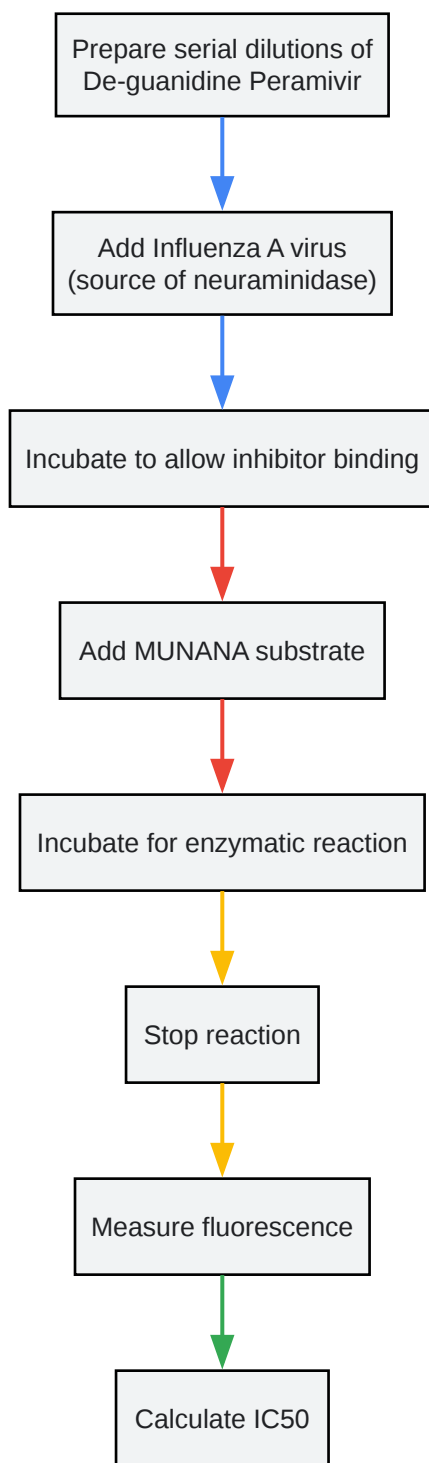
Compound	Target Enzyme	Assay Type	IC50 (nM) - Representative Values*	Fold Difference	Reference
Peramivir	Influenza A (H1N1) Neuraminidase	Fluorometric	~1	-	[1]
De-guanidine Peramivir	Influenza A (H1N1) Neuraminidase	Fluorometric	~10	~10-fold less potent	[1]

Note: The IC50 values are approximate and based on the reported observation that **De-guanidine Peramivir** is about one order of magnitude less potent than Peramivir.[\[1\]](#) Actual values may vary depending on the specific influenza A strain and assay conditions.

Signaling Pathways

Influenza A virus infection triggers a complex array of host cell signaling pathways. The viral neuraminidase (NA) protein, in addition to its role in viral release, can interact with host cell proteins and modulate signaling cascades. One such pathway involves the interaction of NA with the Carcinoembryonic Antigen-related Cell Adhesion Molecule 6 (CEACAM6), leading to the activation of the Src/Akt cell survival pathway.[\[4\]](#) Inhibition of neuraminidase activity could potentially interfere with this signaling, impacting cell survival and the overall viral replication cycle.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The de-guanidinylated derivative of peramivir remains a potent inhibitor of influenza neuraminidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Peramivir: A Novel Intravenous Neuraminidase Inhibitor for Treatment of Acute Influenza Infections [frontiersin.org]
- 3. Influenza Neuraminidase Inhibitors: Synthetic Approaches, Derivatives and Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Influenza A Virus Neuraminidase Protein Enhances Cell Survival through Interaction with Carcinoembryonic Antigen-related Cell Adhesion Molecule 6 (CEACAM6) Protein - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing De-guanidine Peramivir in Influenza A Virus Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15290252#using-de-guanidine-peramivir-in-influenza-a-virus-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

